

mesotrione use in corn soybean and rice cropping systems

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Compound Focus: Mesotrione

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Application Notes: Mesotrione in Cropping Systems

1. Chemistry and Mode of Action Mesotrione is a triketone herbicide belonging to the Group 27 (HPPD inhibitors) classification by the Herbicide Resistance Action Committee (HRAC) [1] [2]. Its primary mode of action is the inhibition of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD) [2] [3]. This disruption halts the biosynthesis of carotenoids in susceptible plants, leading to the loss of chlorophyll protection from sunlight. The resulting symptoms include **bleaching (whitening) of leaf tissue**, followed by necrosis and plant death [1] [2]. It is absorbed by both leaves and roots, making it effective for both pre- and post-emergence applications [2].

2. Registered Uses and Novel Developments

Corn (Zea mays): Mesotrione is a cornerstone for selective weed control in field corn, seed corn, and sweet corn [3]. It controls a broad spectrum of broadleaf weeds and some grasses, including key species like waterhemp, Palmer amaranth, common lambsquarters, velvetleaf, and pigweed [1] [4].

Soybean (Glycine max): A significant development is the anticipated release of **Vyconic Soybeans** by Bayer. This is the industry's first trait package offering tolerance to five herbicides: glyphosate, glufosinate, dicamba, 2,4-D, and **mesotrione** [1]. This will provide a new generation of weed control flexibility in soybeans, allowing the use of **mesotrione's** unique site of action. *This use is pending final EPA label approval* [1].

Rice (*Oryza sativa*): Mesotrione is not a standard herbicide in rice production. A new product, **Keenali** (containing tetflupyrolimet, Group 28), is under EPA review for rice, but it introduces a completely new site of action and does not contain **mesotrione** [5].

Application Protocols and Efficacy Data

Table 1: Standard Application Rates and Spectrums for Field Corn Rates can vary based on soil type, organic matter, and target weeds. Always consult the product label.

Application Timing	Target Weeds	Typical Rate (g a.i./ha)	Key Research Findings
Pre-emergence (PRE)	Broadleaf weeds & some grasses [4]	160 - 240 [4]	Ineffective alone on giant foxtail and some broadleaves; requires tank mixtures for broad-spectrum control [4].
Post-emergence (POST)	Broadleaf weeds [6]	105 - 210 [6]	Provides good broadleaf control; mixing with acetochlor or atrazine improves grass and broadleaf control [4] [7].

Table 2: Novel Herbicide Mixtures for the 2025 Growing Season These new formulations highlight the trend of combining multiple sites of action for resistance management [5].

Product Name	Crops	Active Ingredients (HRAC Group)	Application Timing
Resicore REV	Field Corn	Acetochlor (15), Mesotrione (27) , Clopyralid (4)	Preplant, PRE, POST (up to 24-inch corn)
Storen	Field & Seed Corn	S-metolachlor (15), Mesotrione (27) , Pyroxasulfone (15), Bicyclopyrone (27)	PRE, POST (up to V8 stage)

Experimental Protocols for Research

For researchers designing experiments on **mesotrione**, here are methodologies derived from published studies.

1. Protocol for Evaluating Pre-mix Herbicide Efficacy in Corn

This protocol is based on the structure of studies evaluating products like Resicore REV and Storen [5].

- **Objective:** To assess weed control efficacy and crop safety of a **mesotrione**-based pre-mix herbicide compared to standard programs.
- **Experimental Design:** Randomized complete block design with 4 replications.
- **Treatments:**
 - Untreated control.
 - **Mesotrione** pre-mix herbicide (e.g., at labeled rate of 2.25-3 quarts/acre for Resicore REV).
 - Standard PRE herbicide (e.g., S-metolachlor + atrazine).
 - Standard POST herbicide (e.g., nicosulfuron + rimsulfuron + atrazine).
 - Sequential application (Standard PRE followed by (fb) Standard POST).
- **Data Collection:**
 - **Weed Control:** Visual control estimates (0-100%) recorded at 14, 28, and 56 days after POST treatment (DAPT). Count weed density and collect above-ground biomass by species at 56 DAPT.
 - **Crop Injury:** Visual injury estimates (0-100%) recorded at 7, 14, and 28 DAPT.
 - **Yield:** Machine harvest the center rows of each plot and adjust grain yield to standard moisture content.

2. Protocol for Soil Bioassay of Mesotrione Carryover

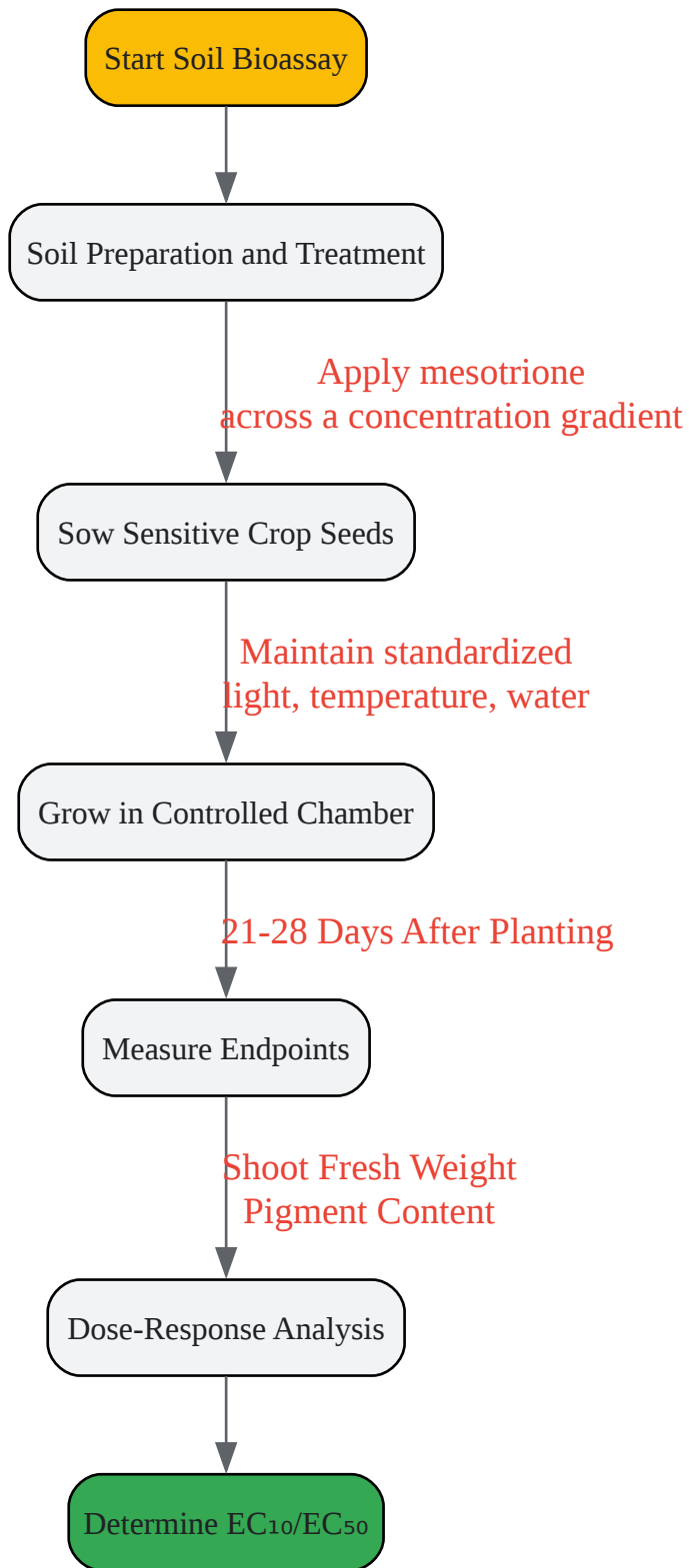
This protocol is adapted from recent research on the sensitivity of rotational crops [3].

- **Objective:** To determine the sensitivity of subsequent crops (e.g., leafy vegetables, soybeans) to **mesotrione** residues in soil.
- **Experimental Conditions:** Conducted under controlled environment (growth chamber) to simulate worst-case scenarios.
- **Soil Preparation:** Use a loam soil with known pH and organic matter content. Soil is air-dried and sieved.
- **Herbicide Treatment:** A commercial formulation of **mesotrione** (e.g., Callisto) is applied to the soil at a range of concentrations (e.g., 0, 1.875, 3.75, 7.5, 15, 30, 60, 120, 240 µg a.i./kg soil). The highest concentration should simulate the recommended field rate.
- **Planting and Growth:** Treated soil is potted. Each pot is planted with seeds of the test crop (e.g., spinach, lettuce, soybean). Plants are grown with a 16/8 hour light/dark photoperiod and watered to field capacity.
- **Data Collection and Analysis:**

- **Morphological Parameter:** Shoot fresh weight is harvested 21-28 days after planting.
- **Physiological Parameter:** Pigment content (chlorophyll and carotenoids) can be measured via spectrophotometry.
- **Dose-Response Analysis:** Data is subjected to non-linear regression analysis to calculate **EC₁₀** and **EC₅₀** values (effective concentration causing 10% or 50% reduction, respectively, in shoot fresh weight) [3].

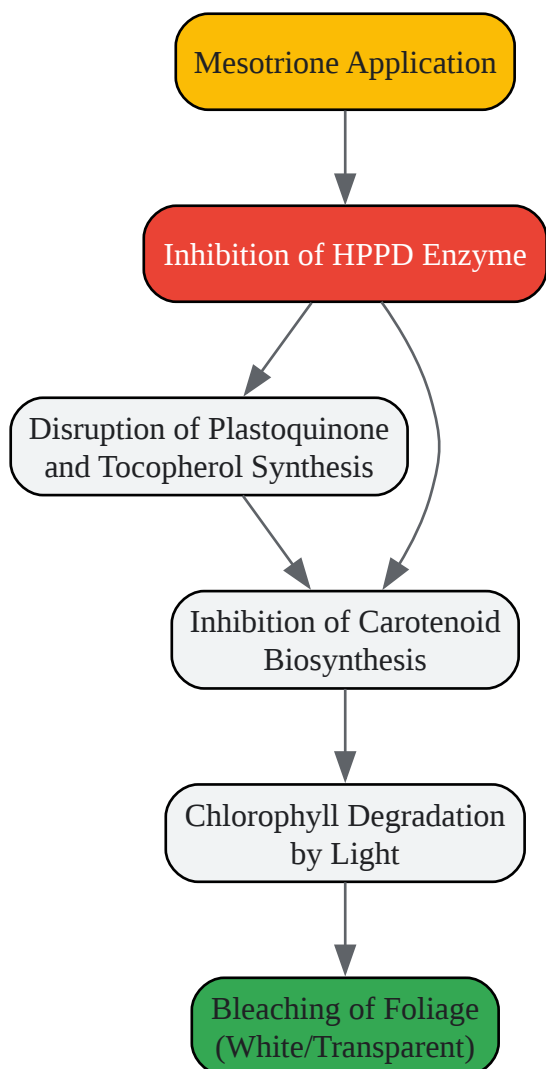
Visual Workflows and Pathways

The following diagrams illustrate the core experimental workflow for a carryover study and the molecular mode of action of **mesotrione**.



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Diagram 1: Workflow for a soil bioassay to evaluate **mesotrione** carryover risk to subsequent crops, based on methodologies from recent research [3].



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Diagram 2: The primary mode of action of **mesotrione**, a Group 27 HPPD-inhibitor herbicide, leading to plant death [1] [2] [3].

Critical Considerations for Researchers

- **Crop Safety and Rotation Intervals:** **Mesotrione** residues can cause significant injury to sensitive rotational crops. Research indicates high sensitivity in spinach, lettuce, chard, and sugar beet [3]. The half-life of **mesotrione** ranges from 2 to 50 days, heavily influenced by soil pH, organic matter, and

microbial activity [1] [3]. Always follow label-recommended rotation restrictions and conduct bioassays before planting sensitive crops.

- **Environmental Fate: Mesotrione** degrades relatively quickly in soil under sunlight and moisture, reducing long-term environmental impact [8]. However, its persistence is longer in soils with low organic matter or under dry conditions [1].
- **Resistance Management:** To delay herbicide resistance, emphatically use **mesotrione** in tank mixtures or pre-packaged products with multiple, effective sites of action (e.g., Groups 15, 5, or 4) [5]. The "Take Action Herbicide Mode of Action Chart" is a recommended resource for planning rotations [5].

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References

1. Vyconic™ Soybean and Tolerance to Mesotrione | Crop Science US [cropscience.bayer.us]
2. Mesotrione Herbicide A Comprehensive Overview [cnagrochem.com]
3. Sensitivity of Leafy Vegetables to Simulated Mesotrione ... [mdpi.com]
4. Mesotrione, Acetochlor, and Atrazine for Weed Management in Corn (Zea mays) | Weed Technology | Cambridge Core [cambridge.org]
5. New herbicides for the 2025 growing season [blog-crop-news.extension.umn.edu]
6. Use of Mixtures of Mesotrione, Imazethapyr, and Imazethapyr plus Imazapyr in Imidazolinone-Resistant Corn (Zea mays) | Weed Technology | Cambridge Core [cambridge.org]
7. Comparison of Mesotrione Combinations with Standard Weed Control Programs in Corn | Weed Technology | Cambridge Core [cambridge.org]
8. Mesotrione Approval and Impact on US Agriculture According ... [cnagrochem.com]

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